

# An In-depth Technical Guide to 2,4,6-Tri-tert-butylNitrobenzene

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## Compound of Interest

Compound Name: 2,4,6-Tri-tert-butylNitrobenzene

Cat. No.: B091260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **2,4,6-Tri-tert-butylNitrobenzene**. The sterically hindered nature of this compound, owing to the three bulky tert-butyl groups on the benzene ring, imparts unique reactivity and characteristics that are of significant interest in various fields of chemical research and development.

## Physicochemical Properties

**2,4,6-Tri-tert-butylNitrobenzene** is a solid at room temperature with the chemical formula  $C_{18}H_{29}NO_2$ .<sup>[1][2]</sup> Its molecular structure is characterized by a nitro group positioned between two tert-butyl groups on a benzene ring, with a third tert-butyl group in the para position. This arrangement leads to significant steric hindrance around the nitro group, influencing its chemical behavior.

A summary of its key quantitative data is presented in the table below:

Property	Value	Reference
Molecular Weight	291.43 g/mol	[3]
Molecular Formula	C18H29NO2	[1][2][3]
CAS Number	4074-25-3	[1][2][3]
Melting Point	205-206 °C	[4]
Appearance	Colorless crystalline solid	

## Synthesis of 2,4,6-Tri-tert-butylnitrobenzene

The primary method for the synthesis of **2,4,6-Tri-tert-butylnitrobenzene** is through the electrophilic nitration of 1,3,5-tri-tert-butylbenzene.[4] This reaction introduces a nitro group onto the aromatic ring.

## Experimental Protocol: Nitration of 1,3,5-tri-tert-butylbenzene

This protocol is a representative procedure based on established methods for aromatic nitration.

Materials:

- 1,3,5-tri-tert-butylbenzene
- Fuming nitric acid (HNO<sub>3</sub>)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or other suitable organic solvent
- Ice
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

Procedure:

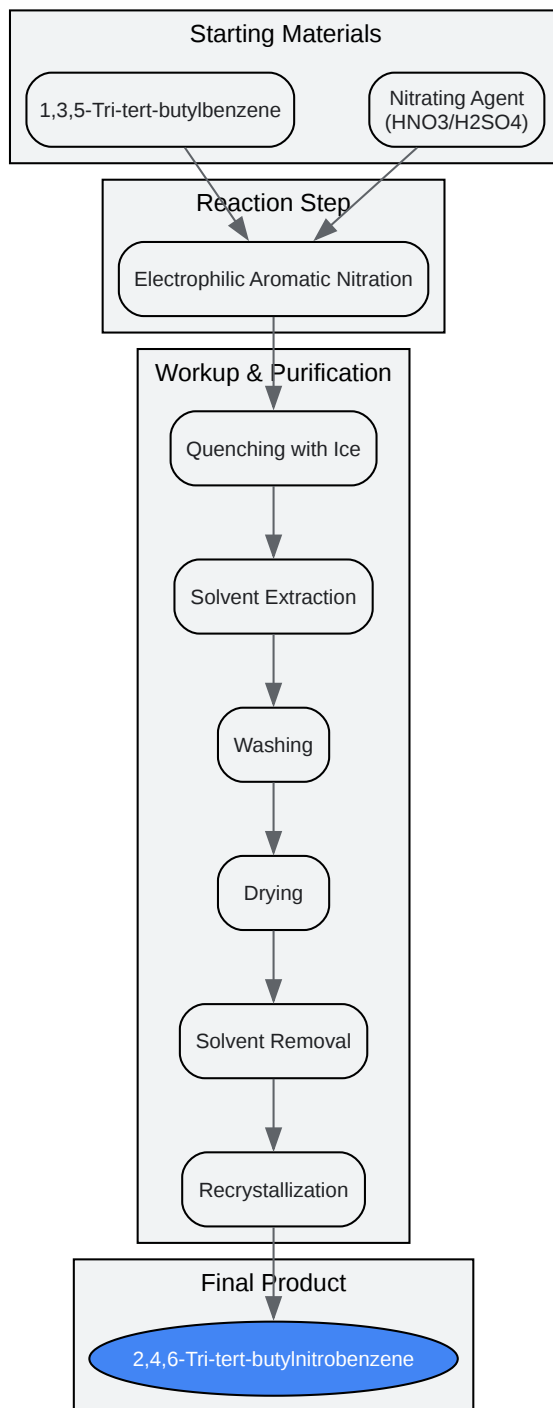
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1,3,5-tri-tert-butylbenzene in a suitable organic solvent like dichloromethane. Cool the flask in an ice bath to 0-5 °C.
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare the nitrating mixture by slowly adding fuming nitric acid to concentrated sulfuric acid while cooling in an ice bath.
- **Nitration Reaction:** Slowly add the cold nitrating mixture dropwise to the stirred solution of 1,3,5-tri-tert-butylbenzene from the dropping funnel. Maintain the reaction temperature below 10 °C throughout the addition. After the addition is complete, allow the reaction to stir at a low temperature for a specified time, monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, carefully pour the reaction mixture over crushed ice. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or methanol) to yield pure **2,4,6-Tri-tert-butylNitrobenzene**.

## Logical Workflow for Synthesis

The synthesis of **2,4,6-Tri-tert-butylNitrobenzene** follows a clear and logical workflow, as depicted in the diagram below. This process highlights the key stages from starting materials to the final purified product.

## Synthesis Workflow of 2,4,6-Tri-tert-butylNitrobenzene

[Click to download full resolution via product page](#)Caption: Synthesis Workflow of **2,4,6-Tri-tert-butylNitrobenzene**.

## Applications in Research and Development

The unique sterically hindered structure of **2,4,6-Tri-tert-butylNitrobenzene** makes it a valuable compound in several areas of chemical research:

- **Specialty Chemical Formulations:** Its bulky tert-butyl groups can control reactivity and impart stability in various formulations.
- **Advanced Organic Synthesis:** It serves as a precursor or intermediate in the synthesis of complex organic molecules where steric control is crucial.
- **Material Science:** The compound has potential applications in the development of novel materials, including polymers and dyes.

Due to its specific structural properties, **2,4,6-Tri-tert-butylNitrobenzene** is primarily a compound of interest for research and development purposes and is not intended for diagnostic or therapeutic use.

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## References

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